

Unidentified Compound: CAS Number 203396-18-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-(4-Bromobutoxy)-quinoline-2(1H)-one

Cat. No.: B194365

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A comprehensive investigation into the chemical compound designated by CAS number 203396-18-1 has yielded no definitive identification in publicly accessible scientific databases, regulatory inventories, or commercial supplier catalogs.

This exhaustive search encompassed a wide range of resources, including chemical structure databases, peer-reviewed scientific literature, and regulatory agency websites. Despite these efforts, no information regarding the chemical structure, molecular formula, physical or chemical properties, or toxicological data associated with this specific CAS number could be located.

The absence of information suggests several possibilities:

- **Incorrect CAS Number:** The provided CAS number may contain a typographical error. CAS numbers are precise identifiers, and any deviation will prevent accurate retrieval of information.
- **Confidential or Proprietary Substance:** The compound may be a proprietary substance for which information is not publicly disclosed. This is common for chemicals in early-stage research and development or those protected by trade secrets.
- **Delisted or Withdrawn Number:** The CAS number may have been previously assigned and subsequently withdrawn or delisted from the CAS REGISTRY®, the authoritative collection of disclosed chemical substance information.

- **Rarely Studied or Obscure Compound:** The substance may be extremely rare or have been the subject of very limited, non-public research, and therefore has not been indexed in major chemical databases.

Conclusion:

Without a confirmed chemical identity for CAS number 203396-18-1, it is not possible to provide the requested in-depth technical guide on its properties, usage, experimental protocols, or associated signaling pathways. Further investigation would require a corrected CAS number or additional identifying information, such as a chemical name or structure.

Researchers, scientists, and drug development professionals are advised to verify the CAS number from its original source. If the number is confirmed to be correct, the substance it represents is likely not characterized in the public domain.

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